

An In-depth Technical Guide to N-(2-chlorophenyl)-3-methylbenzamide

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Compound of Interest

Compound Name: *N-(2-chlorophenyl)-3-methylbenzamide*

CAS No.: 77791-08-3

Cat. No.: B182711

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2-chlorophenyl)-3-methylbenzamide is a chemical compound belonging to the benzanilide class, a group of molecules recognized for their diverse and significant biological activities. This guide provides a comprehensive overview of its nomenclature, physicochemical properties, synthesis, and structural characteristics, compiled to support ongoing and future research and development efforts.

Nomenclature and Synonyms

Correctly identifying a chemical compound is fundamental for accurate research and communication. The nomenclature for this compound can be understood through its structural components: a 3-methylbenzoyl group attached to a 2-chloroaniline moiety via an amide linkage.

Systematic and Common Names:

Identifier Type	Identifier
IUPAC Name	N-(2-chlorophenyl)-3-methylbenzamide
Synonym	2'-chloro-3-methylbenzanilide

Note: While "2'-chloro-3-methylbenzanilide" is a descriptive synonym, "**N-(2-chlorophenyl)-3-methylbenzamide**" is the preferred IUPAC nomenclature.

A definitive CAS Registry Number for this specific isomer has not been prominently found in public databases, highlighting the importance of using its systematic IUPAC name for unambiguous identification.

Chemical Structure and Properties

The molecular structure of **N-(2-chlorophenyl)-3-methylbenzamide** dictates its physical and chemical behavior.

Chemical Structure

The structure comprises a central amide group connecting a 3-methylphenyl ring (from 3-methylbenzoic acid) and a 2-chlorophenyl ring (from 2-chloroaniline).

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    "C2" [label="C"];
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    "C4" [label="C"];
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    "C8" [label="N"];
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    "O1" [label="O"];
    "C10" [label="C"];
    "C11" [label="C"];
```

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"C14" [label="C"];
"Cl1" [label="Cl"];
"C15" [label="C"];
"H1" [label="H"];
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"H3" [label="H"];
"H4" [label="H"];
"H5" [label="H"];
"H6" [label="H"];
"H7" [label="H"];
"H8" [label="H"];
"H9" [label="H"];
"H10" [label="H"];
"H11" [label="H"];
"H12" [label="H"];

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"C6" -- "C1"; "C1" -- "C7"; "C7" -- "O1" [style=double]; "C7" -- "C8";
"C8" -- "H1"; "C8" -- "C9"; "C9" -- "C10"; "C9" -- "C14"; "C10" --
"C11"; "C11" -- "C12"; "C12" -- "C13"; "C13" -- "C14"; "C14" -- "Cl1";
"C3" -- "C15"; "C15" -- "H2"; "C15" -- "H3"; "C15" -- "H4"; "C2" --
"H5"; "C4" -- "H6"; "C5" -- "H7"; "C6" -- "H8"; "C10" -- "H9"; "C11" -
- "H10"; "C12" -- "H11"; "C13" -- "H12"; }
```

Figure 2: General synthesis pathway for **N-(2-chlorophenyl)-3-methylbenzamide**.

Experimental Protocol (Exemplary)

While a specific detailed protocol for **N-(2-chlorophenyl)-3-methylbenzamide** is not available, a general procedure based on the synthesis of similar benzanilides is as follows. This protocol should be adapted and optimized for specific laboratory conditions.

Materials:

- 3-Methylbenzoyl chloride
- 2-Chloroaniline
- Anhydrous solvent (e.g., dichloromethane, tetrahydrofuran)
- Base (e.g., pyridine, triethylamine, or aqueous sodium hydroxide)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for workup)
- Brine
- Anhydrous sodium sulfate or magnesium sulfate
- Ethanol (for recrystallization)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-chloroaniline (1.0 equivalent) in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Base:** Add the base (1.1-1.2 equivalents). If using an aqueous base like NaOH, the reaction would be biphasic.
- **Addition of Acyl Chloride:** Cool the mixture in an ice bath. Slowly add a solution of 3-methylbenzoyl chloride (1.05 equivalents) in the same solvent to the stirred reaction mixture.
- **Reaction:** Allow the reaction to warm to room temperature and stir for several hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:**
 - Quench the reaction with water.

- If the solvent is water-immiscible, separate the organic layer. Wash the organic layer sequentially with dilute hydrochloric acid, water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification:
 - Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain the crude product.
 - Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield pure **N-(2-chlorophenyl)-3-methylbenzamide**.[\[1\]](#)

Spectral Characterization

The structure of **N-(2-chlorophenyl)-3-methylbenzamide** is confirmed through various spectroscopic techniques.

Infrared (IR) Spectroscopy

The IR spectrum of **N-(2-chlorophenyl)-3-methylbenzamide** will exhibit characteristic absorption bands for its functional groups.

Functional Group	Expected Absorption Range (cm ⁻¹)
N-H Stretch	3500 - 3300 (m)
Aromatic C-H Stretch	~3030 (v)
C=O Stretch (Amide I)	1690 - 1630 (s)
N-H Bend (Amide II)	1650 - 1580 (m)
Aromatic C=C Bending	1700 - 1500 (m,m)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Both ^1H and ^{13}C NMR spectroscopy are crucial for the structural elucidation of this compound.

- ^1H NMR: The spectrum will show distinct signals for the aromatic protons on both the 2-chlorophenyl and 3-methylphenyl rings, a singlet for the methyl group protons, and a broad singlet for the amide N-H proton. The chemical shifts and coupling patterns of the aromatic protons will be indicative of their substitution patterns.
- ^{13}C NMR: The spectrum will display signals for all 14 carbon atoms, including the carbonyl carbon of the amide group (typically in the 165-175 ppm range), the methyl carbon, and the aromatic carbons.

While specific spectral data for this compound is not readily available in public databases, its synthesis and characterization by NMR have been reported in the literature.[\[1\]](#)

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The high-resolution mass spectrum (HRMS) will provide the exact mass, confirming the molecular formula $\text{C}_{14}\text{H}_{12}\text{ClNO}$. Fragmentation patterns can also provide further structural information.

Biological Activity and Potential Applications

While specific biological activity data for **N-(2-chlorophenyl)-3-methylbenzamide** is limited in the public domain, the benzamide scaffold is a well-known pharmacophore present in numerous biologically active compounds. Derivatives of benzamide have been reported to exhibit a wide range of pharmacological activities, including:

- Anticonvulsant activity[2]
- Anticancer properties
- Antimicrobial effects

The specific substitution pattern of a chloro group on the aniline ring and a methyl group on the benzoyl ring in **N-(2-chlorophenyl)-3-methylbenzamide** suggests it could be a subject of interest for screening in various biological assays to explore its potential therapeutic applications. Further research is warranted to elucidate the specific biological profile of this compound.

Conclusion

N-(2-chlorophenyl)-3-methylbenzamide is a distinct chemical entity with a well-defined structure. This guide has provided a comprehensive overview of its nomenclature, physicochemical properties, a general synthesis protocol, and expected spectral characteristics. While specific biological activity data is not yet widely available, its structural similarity to other biologically active benzanilides suggests it is a compound of interest for further investigation in medicinal chemistry and drug discovery. The information compiled herein serves as a valuable resource for researchers and scientists working with this and related compounds.

References

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Sources

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